

# Oberadilol batch-to-batch variability assessment

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## Compound of Interest

Compound Name: Oberadilol

Cat. No.: B051362

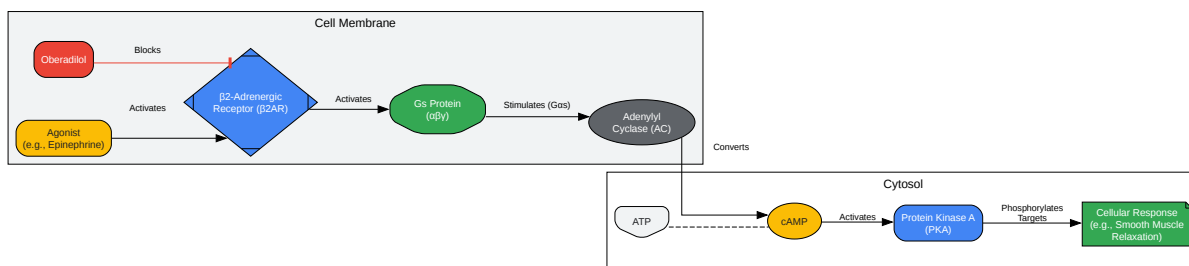
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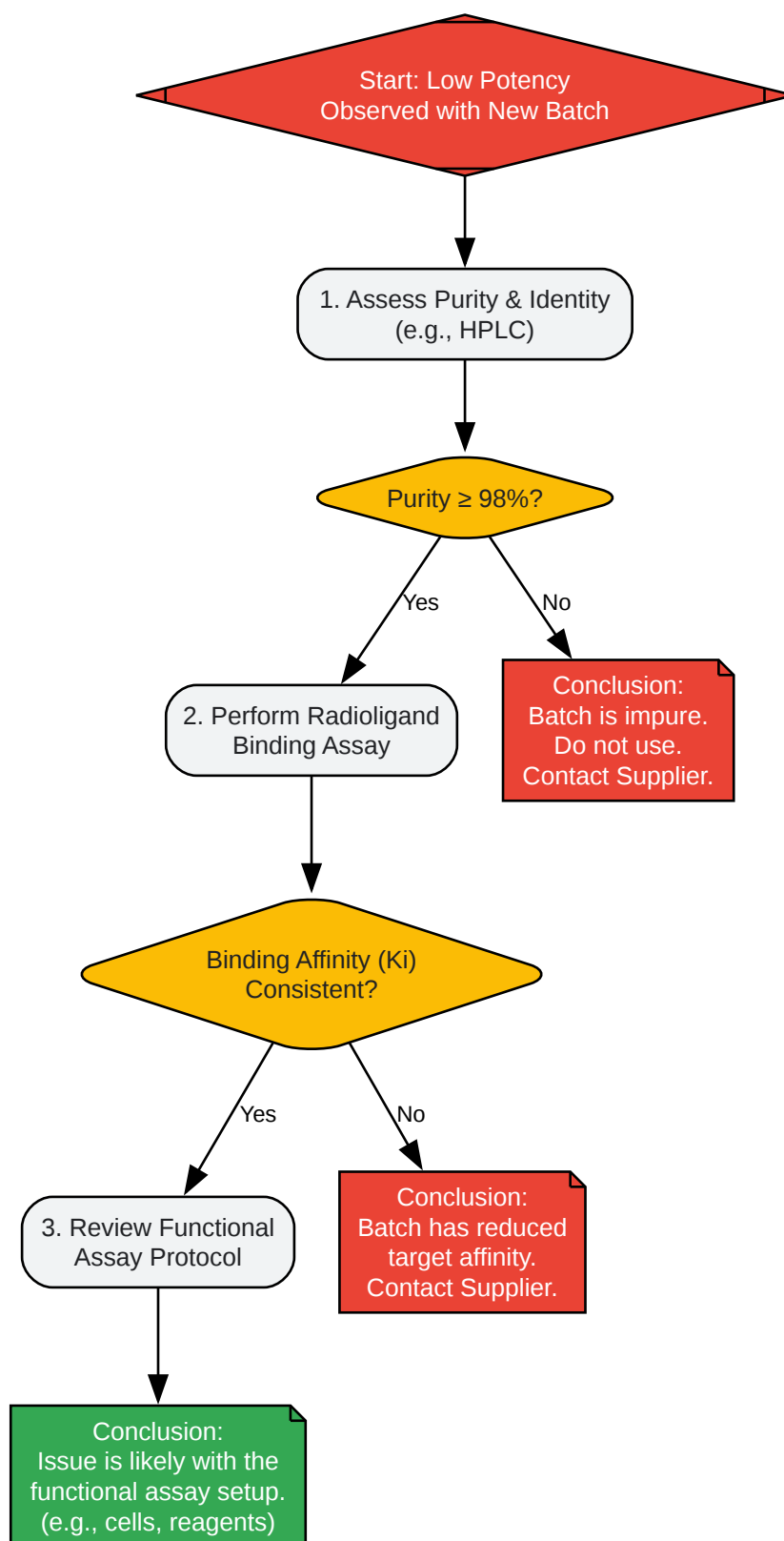
## Oberadilol Technical Support Center

Welcome to the technical support center for **Oberadilol**. This resource is designed for researchers, scientists, and drug development professionals to address common questions and troubleshooting scenarios related to the batch-to-batch variability of **Oberadilol**, a selective  $\beta$ 2-adrenergic receptor antagonist.

## Mechanism of Action

**Oberadilol** is a competitive antagonist of the beta-2 adrenergic receptor ( $\beta$ 2AR), a G-protein coupled receptor (GPCR). In its canonical signaling pathway, agonist binding to the  $\beta$ 2AR activates the associated Gs protein, which in turn stimulates adenylyl cyclase to produce the second messenger cyclic AMP (cAMP).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> This leads to the activation of Protein Kinase A (PKA) and subsequent downstream cellular responses, such as smooth muscle relaxation.<sup>[2]</sup><sup>[4]</sup> **Oberadilol** blocks this cascade by preventing agonist binding to the receptor.





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## References

- 1. Novel beta2-adrenergic receptor signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Molecular Mechanisms Underlying  $\beta$ -Adrenergic Receptor-Mediated Cross-Talk between Sympathetic Neurons and Immune Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Beta2 Receptor Agonists and Antagonists - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Beta-2 adrenergic receptor - Wikipedia [en.wikipedia.org]
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